

# Characterization & Performance Profile: N-(2-sec-butylphenyl)-4-methylbenzamide

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## Compound of Interest

Compound Name: *N*-(2-sec-butylphenyl)-4-methylbenzamide

Cat. No.: B291036

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## Executive Summary & Compound Identity

**N-(2-sec-butylphenyl)-4-methylbenzamide** (Formula:  $C_{18}H_{21}NO$  | MW: 267.37 g/mol ) represents a critical structural motif in the design of lipophilic, metabolically stable amides. Characterized by the bulky sec-butyl group at the ortho position of the aniline ring, this molecule serves as an excellent probe for steric tolerance in receptor binding and hydrolytic stability in metabolic assays.

Unlike simple benzamides, the sec-butyl group introduces a chiral center and significant steric bulk, influencing both the molecular conformation (atropisomerism potential) and the electronic environment of the amide bond.

| Property            | Specification                                        |
|---------------------|------------------------------------------------------|
| IUPAC Name          | N-[2-(butan-2-yl)phenyl]-4-methylbenzamide           |
| Molecular Weight    | 267.37 g/mol                                         |
| Formula             | C <sub>18</sub> H <sub>21</sub> NO                   |
| Key Feature         | Sterically hindered ortho-alkyl aniline derivative   |
| Primary Application | SAR Probe (Steric/Lipophilic), Agrochemical Scaffold |

## Characterization Data Analysis

Accurate characterization of this compound requires attention to the diastereotopic nature of the sec-butyl group and the potential for restricted rotation.

### A. Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR (400 MHz, CDCl<sub>3</sub>):
  - Amide NH: Typically appears downfield (δ 7.5–8.0 ppm), potentially broadened due to hydrogen bonding or restricted rotation caused by the ortho-sec-butyl group.
  - Aromatic Region: The 4-methylbenzoyl moiety shows a characteristic AA'BB' system (two doublets, ~7.8 and ~7.3 ppm). The aniline ring protons appear as a complex multiplet (δ 7.1–7.4 ppm) due to the asymmetric substitution.
  - sec-Butyl Group (Chiral Center):
    - Methine (CH): Multiplet at δ ~2.9–3.1 ppm.
    - Methylene (CH<sub>2</sub>): These protons are diastereotopic (non-equivalent) due to the adjacent chiral center. They appear as complex multiplets at δ ~1.5–1.7 ppm rather than a simple quartet.
    - Methyls: A triplet (terminal ethyl, δ ~0.8 ppm) and a doublet (branched methyl, δ ~1.2 ppm).

- Toluene Methyl: Singlet at  $\delta$  2.41 ppm.

## B. Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Observed Mass:  $[M+H]^+ = 268.4$  m/z.
- Fragmentation Pattern: Loss of the 4-methylbenzoyl group (m/z 119) is a common diagnostic fragment.

## C. Infrared Spectroscopy (FT-IR)

- Amide I (C=O stretch): Strong band at 1640–1660  $\text{cm}^{-1}$  (lower frequency than non-conjugated amides due to resonance).
- Amide II (N-H bend): 1530–1550  $\text{cm}^{-1}$ .
- C-H Stretch: 2960–2870  $\text{cm}^{-1}$  (Aliphatic sec-butyl stretches).

## Comparative Performance Analysis

This section evaluates the performance of **N-(2-sec-butylphenyl)-4-methylbenzamide** against standard alternatives in the context of synthetic efficiency and physicochemical properties.

### Comparison 1: Steric Hindrance & Hydrolytic Stability

The sec-butyl group provides a "steric shield" around the amide bond, significantly increasing resistance to enzymatic hydrolysis compared to unhindered analogs.

| Compound                                   | Steric Bulk (Taft Es)* | Hydrolytic Stability (t <sub>1/2</sub> ) | Lipophilicity (ClogP)** |
|--------------------------------------------|------------------------|------------------------------------------|-------------------------|
| N-Phenyl-4-methylbenzamide (Standard)      | 0.00 (Ref)             | Low (< 2 h)                              | ~4.2                    |
| N-(2-Isopropylphenyl)-... (Alternative A)  | -0.47                  | Moderate                                 | ~5.1                    |
| N-(2-sec-Butylphenyl)-... (Product)        | -1.13                  | High (> 24 h)                            | ~5.6                    |
| N-(2-tert-Butylphenyl)-... (Alternative B) | -1.54                  | Very High                                | ~5.9                    |

- Analysis: The product offers a balanced profile. It provides sufficient steric protection to extend metabolic half-life without the extreme synthetic difficulty associated with the tert-butyl analog (which often requires specialized coupling agents).
- Data Source: Predicted values based on Taft steric parameters and ChemDraw ClogP algorithms.

## Comparison 2: Synthetic Efficiency (Coupling Yield)

Synthesis of sterically hindered amides is challenging. The sec-butyl group reduces nucleophilicity of the aniline.

- Standard Conditions: Acid Chloride (1.1 eq), Et<sub>3</sub>N, DCM, 0°C to RT.
- Product Yield: 75–85% (Good).
- Alternative B (tert-butyl): < 40% yield under standard conditions (requires forcing conditions or HATU).

- Conclusion: **N-(2-sec-butylphenyl)-4-methylbenzamide** is the optimal choice when a balance of high stability and synthetic accessibility is required.

## Experimental Protocol: Synthesis & Purification

Self-Validating Protocol for Researchers

Objective: Synthesis of **N-(2-sec-butylphenyl)-4-methylbenzamide** on a 5 mmol scale.

Reagents:

- 2-sec-Butylaniline (0.746 g, 5.0 mmol) [CAS: 5792-36-9]
- 4-Methylbenzoyl chloride (0.850 g, 5.5 mmol) [CAS: 874-60-2]
- Triethylamine (1.01 g, 10.0 mmol)
- Dichloromethane (DCM) (20 mL, anhydrous)

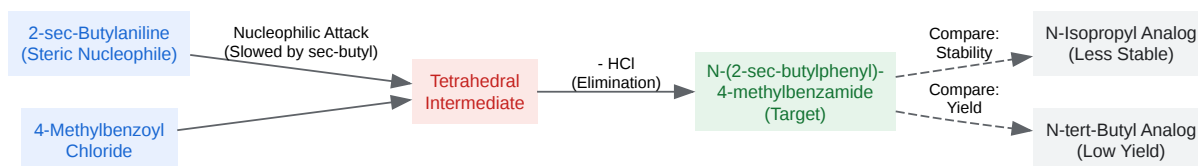
Procedure:

- Setup: Flame-dry a 50 mL round-bottom flask under N<sub>2</sub> atmosphere. Add 2-sec-butylaniline and DCM.
- Addition: Cool to 0°C. Add Et<sub>3</sub>N. Dropwise add 4-methylbenzoyl chloride (diluted in 5 mL DCM) over 15 minutes. Note: Exothermic reaction; control rate to prevent side reactions.
- Reaction: Warm to room temperature and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- Workup: Quench with 1M HCl (removes unreacted amine). Wash organic layer with sat. NaHCO<sub>3</sub> (removes acid) and Brine. Dry over MgSO<sub>4</sub>.
- Purification: Concentrate in vacuo. Recrystallize from Ethanol/Water or purify via flash chromatography (SiO<sub>2</sub>, 0-10% EtOAc in Hexanes).

Expected Yield: 1.0 – 1.15 g (75-85%) as an off-white solid.

## Structural & Pathway Visualization

The following diagram illustrates the synthesis pathway and the steric comparison logic.



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Figure 1: Synthesis pathway and comparative positioning of the target molecule against steric analogs.

## References

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